

# long-term storage conditions for iP300w

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## Compound of Interest

Compound Name: iP300w

Cat. No.: B3028336

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## Technical Support Center: iP300w

This technical support center provides guidance on the long-term storage, handling, and troubleshooting for the p300/CBP inhibitor, **iP300w**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **iP300w**?

For long-term storage of solid **iP300w**, it is recommended to store the compound at -20°C.<sup>[1][2]</sup> The product should be kept dry and in the dark.<sup>[1]</sup> If stored correctly, **iP300w** has a shelf life of over three years.<sup>[1]</sup>

Q2: How should I store **iP300w** for short-term use?

For short-term storage, solid **iP300w** can be kept at 0 - 4°C for days to weeks.

Q3: The product arrived at ambient temperature. Is it still viable?

Yes. **iP300w** is shipped as a non-hazardous chemical at ambient temperature and is stable for several weeks under normal shipping conditions, including time spent in customs.

Q4: What is the recommended solvent for **iP300w** and how should I store the stock solution?

**iP300w** is soluble in DMSO. Stock solutions should be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results or loss of compound activity.	Improper storage conditions leading to degradation.	Verify that the compound has been stored according to the recommended long-term (-20°C) or short-term (0 - 4°C) conditions. Ensure the storage location is dry and dark.
Difficulty dissolving the compound.	Use of an incorrect solvent.	Ensure you are using DMSO to dissolve iP300w.
Precipitate observed in the stock solution after thawing.	The compound may have come out of solution at low temperatures.	Gently warm the solution and vortex to redissolve the compound completely before use.

## Storage Conditions Summary

Storage Type	Temperature	Duration	State
Long-Term	-20°C	Months to years	Solid Powder or Stock Solution
Short-Term	0 - 4°C	Days to weeks	Solid Powder or Stock Solution
Shipping	Ambient	Up to a few weeks	Solid Powder

## Experimental Protocols

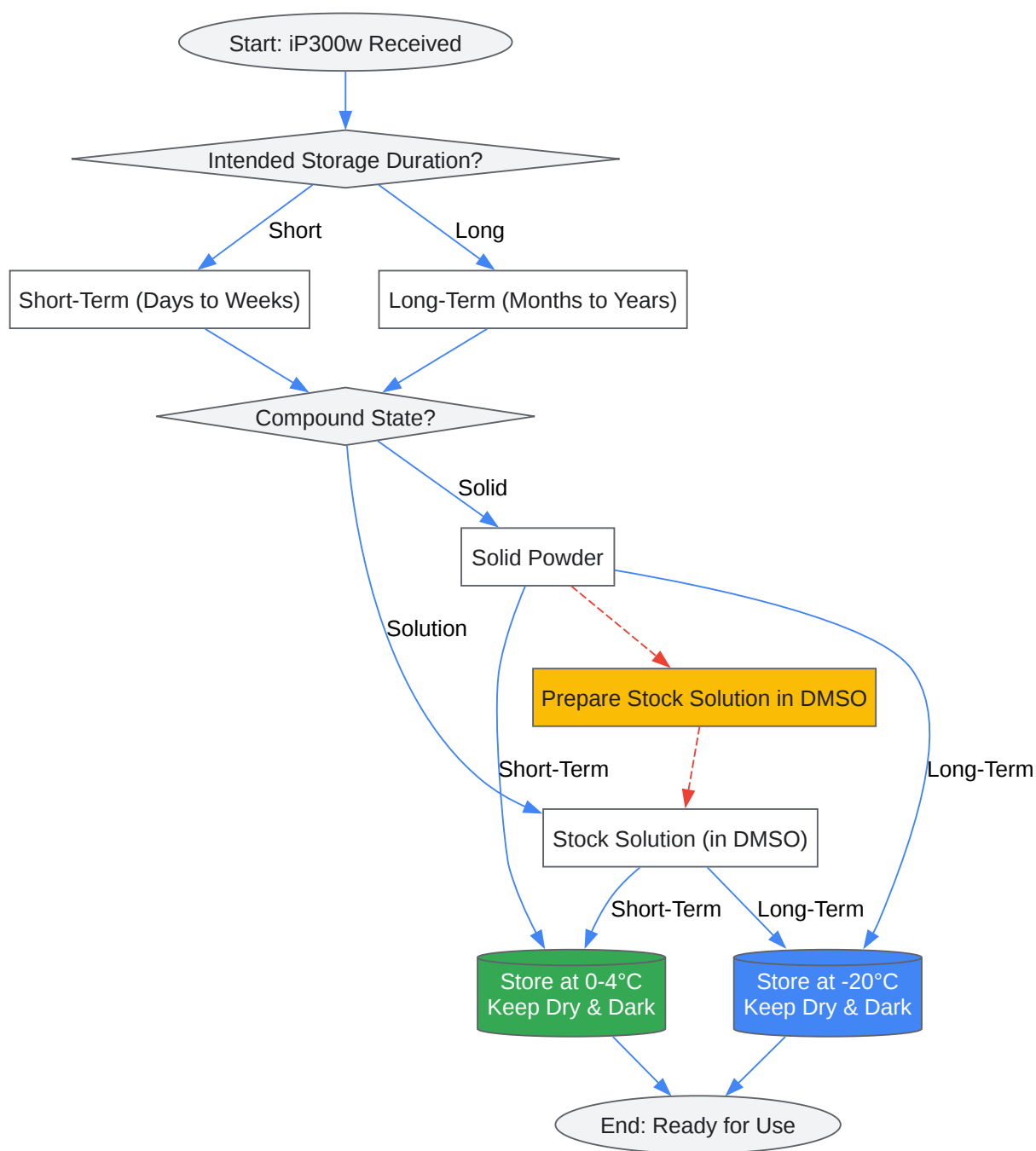
### Preparing a Stock Solution

- Allow the vial of solid **iP300w** to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of DMSO to the vial to achieve the desired concentration. For example, to prepare a 10 mM stock solution from 1 mg of **iP300w** (MW: 618.55 g/mol ), you

would add 161.66  $\mu$ L of DMSO.

- Vortex the solution until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term use.

## iP300w Storage Decision Workflow



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## References

- 1. medkoo.com [medkoo.com]
- 2. rndsystems.com [rndsystems.com]
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